

Safety and Handling of Prucalopride-13C,d3: A Technical Guide

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Compound of Interest

Compound Name: Prucalopride-13C,d3

Cat. No.: B15143441

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Prucalopride-13C,d3**, an isotopically labeled form of Prucalopride. Prucalopride is a selective, high-affinity serotonin (5-HT₄) receptor agonist used in the treatment of chronic idiopathic constipation.[1][2][3][4] The information presented here is intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Disclaimer: **Prucalopride-13C,d3** is intended for research purposes only and is not for human or veterinary use. The following guidelines are based on available safety data for Prucalopride. The isotopic labeling with 13C and deuterium is not expected to significantly alter the material's chemical or biological properties. However, as with any chemical, it should be handled with care by trained personnel.

Hazard Identification and Safety Precautions

While specific toxicity data for **Prucalopride-13C,d3** is not available, the safety profile is expected to be similar to that of Prucalopride. The available Material Safety Data Sheets (MSDS) for Prucalopride do not classify it as a hazardous chemical under OSHA's Hazard Communication Standard.[5] However, standard laboratory safety practices should always be followed.

General Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or glasses with side shields.[\[5\]](#)[\[7\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before use and dispose of them properly after handling.[\[5\]](#)[\[6\]](#)
 - Body Protection: Wear a lab coat or other protective clothing.[\[6\]](#)
 - Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.[\[6\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[6\]](#)

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_{18}H_{23}D_3ClN_3O_3$	PubChem
Molecular Weight	371.9 g/mol	PubChem
Appearance	Powder	ChemicalBook [6]

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6][7]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[5][6][7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. [5][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[5][6][7]

Storage and Handling

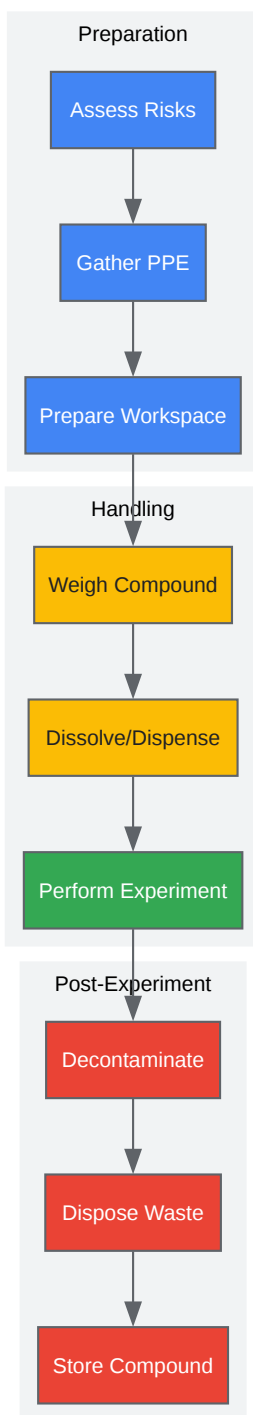
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Handling: Avoid creating dust. Use in a well-ventilated area.[6]
- Incompatible Materials: Strong oxidizing agents.[5]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[5] It is recommended to use a licensed hazardous material disposal company.[5]

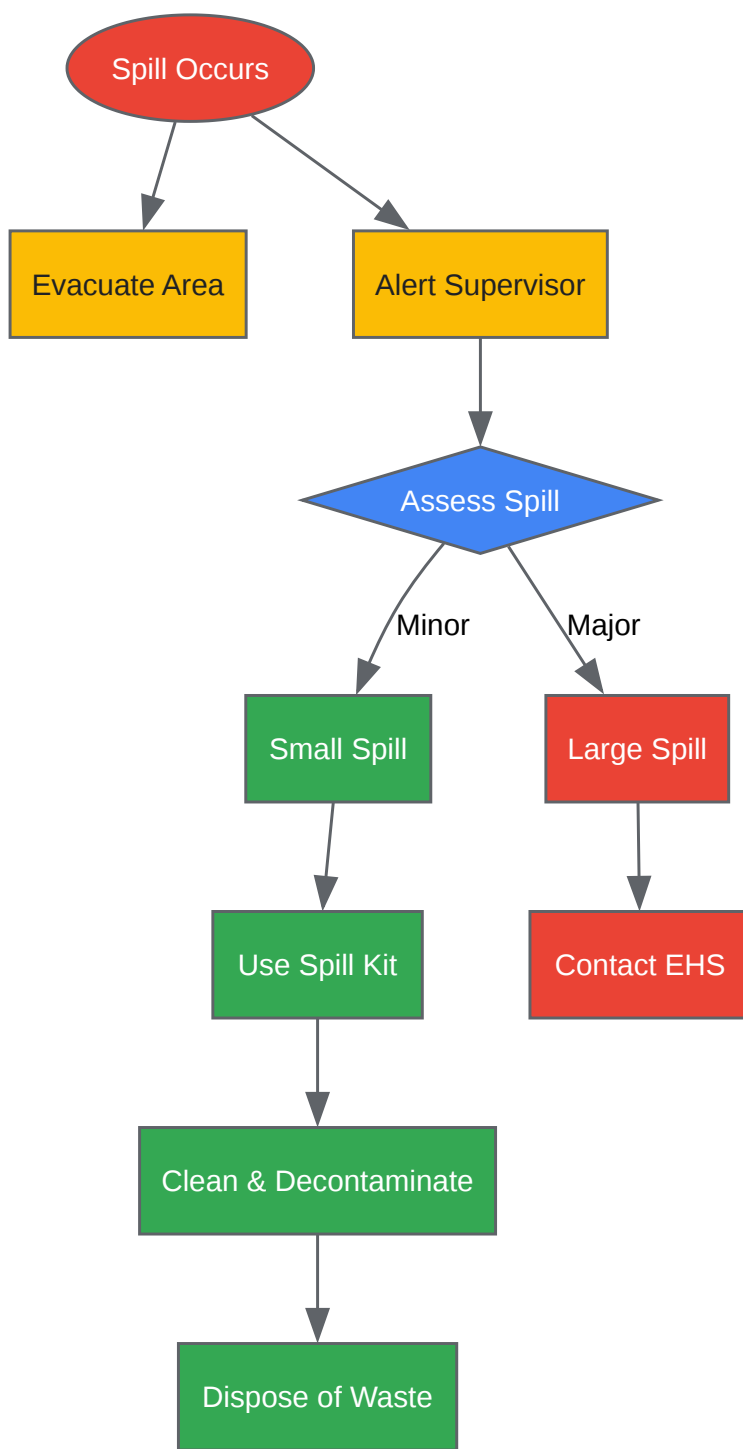
Experimental Protocols and Workflows

While specific experimental protocols for **Prucalopride-13C,d3** are not publicly available, the following workflow diagrams illustrate general best practices for handling chemical compounds and a typical spill response procedure.



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General workflow for handling chemical compounds.



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Chemical spill response workflow.

Prucalopride Signaling Pathway

Prucalopride is a selective agonist of the serotonin 5-HT₄ receptor.[1][2][3][4] Its mechanism of action involves stimulating these receptors in the gastrointestinal tract, which leads to the release of acetylcholine.[1][3][8] Acetylcholine, in turn, promotes coordinated muscle contractions (peristalsis) of the colon, thereby accelerating intestinal transit.[1][8]



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Prucalopride's mechanism of action.

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